

Physical and chemical properties of 2-Chloro-4-fluorobenzyl bromide

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Compound of Interest

Compound Name: 2-Chloro-4-fluorobenzyl bromide

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An In-depth Technical Guide to 2-Chloro-4-fluorobenzyl Bromide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the physical and chemical properties of **2-Chloro-4-fluorobenzyl bromide**, a key intermediate in organic and medicinal chemistry. This document outlines its chemical structure, physical characteristics, and reactivity. Detailed experimental protocols for its synthesis are provided, alongside crucial safety and handling information. The role of this compound as a versatile building block in the development of pharmaceuticals, particularly in the synthesis of anti-cancer and anti-inflammatory drugs, is also discussed.^[1] All quantitative data is presented in structured tables for ease of reference, and a representative experimental workflow is visualized using the DOT language.

Chemical and Physical Properties

2-Chloro-4-fluorobenzyl bromide, with the CAS number 45767-66-6, is a halogenated aromatic compound.^{[1][2]} Its structure incorporates a benzyl bromide moiety substituted with both a chlorine and a fluorine atom on the benzene ring. This unique combination of halogens influences its reactivity, making it a valuable reagent in various synthetic applications. The

compound is also known by its synonyms, including 1-(bromomethyl)-2-chloro-4-fluorobenzene and (2-chloro-4-fluorophenyl)methyl bromide.[1][2]

Physical Properties

The physical properties of **2-Chloro-4-fluorobenzyl bromide** are summarized in the table below. It is typically a white to light yellow crystalline powder or a pale yellow to reddish yellow liquid.[1][2][3] It is known to be a lachrymatory agent, necessitating careful handling in a well-ventilated area.[2][3]

Property	Value	Source
Molecular Formula	C ₇ H ₅ BrClF	[1]
Molecular Weight	223.47 g/mol	[1]
Appearance	White to light yellow crystal powder / Pale yellow to reddish yellow liquid	[1][2][3]
Melting Point	33-35 °C / 37-41 °C	[1][2][3]
Boiling Point	226.8 °C at 760 mmHg / 110°-120° C at 15 mm Hg	[2][4]
Density	1.654 g/cm ³	[2]
Flash Point	91 °C	[2]
Refractive Index	1.561	[2]
Vapor Pressure	0.1±0.4 mmHg at 25°C	[2]
Solubility	Soluble in Methanol	[3]

Chemical Properties and Reactivity

2-Chloro-4-fluorobenzyl bromide is a versatile reagent in organic synthesis, primarily due to the reactive benzylic bromide.[1] This functional group makes the compound an excellent electrophile for nucleophilic substitution reactions.[1] Its reactivity allows for the introduction of the 2-chloro-4-fluorobenzyl moiety into a wide range of molecules.[1] The presence of the

electron-withdrawing chlorine and fluorine atoms on the aromatic ring can influence the reactivity of the benzyl bromide group and the aromatic ring itself.

It is incompatible with bases and strong oxidizing agents.[5]

Experimental Protocols

Synthesis of 2-Chloro-4-fluorobenzyl bromide

A common method for the synthesis of **2-Chloro-4-fluorobenzyl bromide** is through the free-radical bromination of 2-chloro-4-fluorotoluene.[4]

Materials:

- 2-chloro-4-fluorotoluene (20.0 g)
- Bromine (7.10 ml)
- Carbon tetrachloride (150 ml)
- Tungsten lamp (200 watt)

Procedure:[4]

- A solution of 2-chloro-4-fluorotoluene (20.0 g) in carbon tetrachloride (80 ml) is prepared in a reaction vessel.
- The solution is heated to reflux temperature and irradiated with light from a 200-watt tungsten lamp.
- A solution of bromine (7.10 ml) in carbon tetrachloride (70 ml) is added slowly to the refluxing mixture over a period of 3 hours.
- After the addition is complete, the mixture is maintained at reflux with continued irradiation until the color of the bromine is discharged (approximately 1 hour).
- The solvent is then removed by evaporation under reduced pressure.

- The residual oil is distilled to yield **2-chloro-4-fluorobenzyl bromide**. The boiling point is reported as 110°-120° C at 15 mm Hg.^[4]

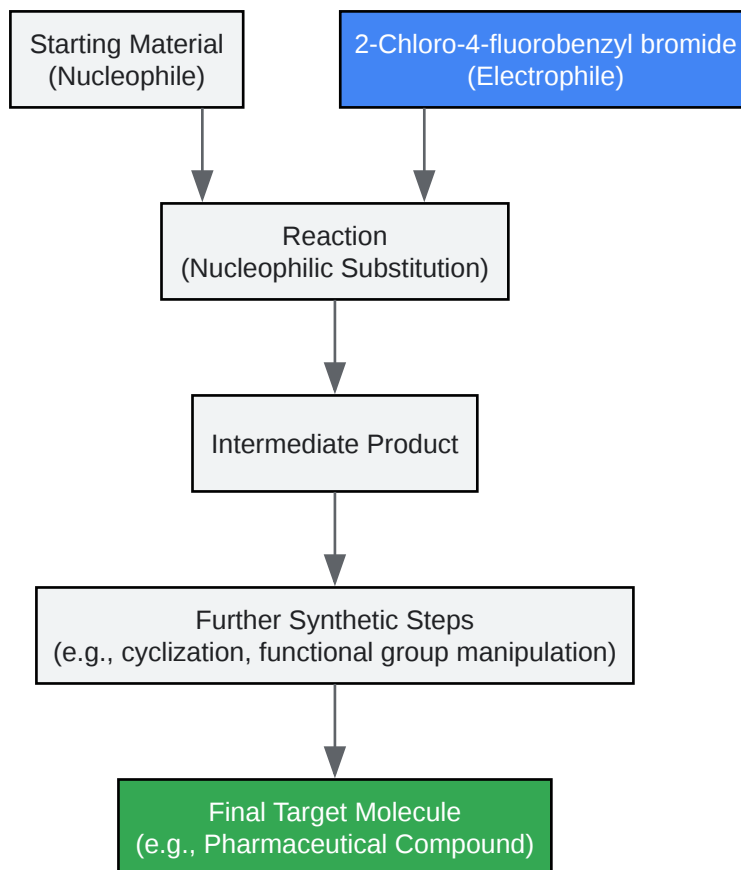
Applications in Drug Development

2-Chloro-4-fluorobenzyl bromide serves as a crucial building block in the synthesis of various pharmaceutical compounds.^[1] It is particularly noted for its application in the development of anti-cancer and anti-inflammatory drugs.^[1] Its utility lies in its ability to introduce the 2-chloro-4-fluorobenzyl group into more complex molecules, which can be a key pharmacophore or an intermediate in a longer synthetic route.^[1] This compound is also utilized in the production of agrochemicals and specialty materials.^[1]

Visualization of Synthetic Workflow

The following diagram illustrates a generalized workflow for the utilization of **2-Chloro-4-fluorobenzyl bromide** in the synthesis of a target molecule.

General Synthetic Workflow Using 2-Chloro-4-fluorobenzyl Bromide



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Caption: Generalized workflow for the synthesis of a target molecule.

Safety and Handling

2-Chloro-4-fluorobenzyl bromide is a hazardous chemical and should be handled with appropriate safety precautions. It is classified as corrosive and can cause severe skin burns and eye damage.[5][6] The compound is also harmful if swallowed.[5]

Hazard Statements:[2][7]

- H227: Combustible liquid

- H290: May be corrosive to metals
- H314: Causes severe skin burns and eye damage
- H318: Causes serious eye damage

Precautionary Statements:[5][7]

- P210: Keep away from heat/sparks/open flames/hot surfaces. — No smoking.
- P260: Do not breathe dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P310: Immediately call a POISON CENTER or doctor/physician.

Handling and Storage:[3][7]

- Handle in a well-ventilated place.
- Wear suitable protective clothing, including gloves and eye/face protection.
- Store in a tightly closed container in a dry, cool, and well-ventilated place. Recommended storage temperature is 2-8 °C.[1][3]
- Store away from incompatible materials such as bases and strong oxidizing agents.[5]

In case of exposure, immediate medical attention is required.[5] For skin contact, wash off immediately with soap and plenty of water.[5] For eye contact, rinse immediately with plenty of water for at least 15 minutes.[5] If inhaled, move the person to fresh air.[5] If swallowed, rinse the mouth with water and do not induce vomiting.[5]

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